

An In-depth Technical Guide to the Thermodynamic Properties of HFC-245cb

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1,1,1,2,2-Pentafluoropropane**

Cat. No.: **B162932**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1,1,2,2-Pentafluoropropane, also known as HFC-245cb, is a hydrofluorocarbon (HFC) that has garnered interest for various specialized applications. A thorough understanding of its thermodynamic properties is crucial for process design, safety analysis, and application development, particularly in fields that require precise control of temperature and pressure. This technical guide provides a comprehensive overview of the core thermodynamic properties of HFC-245cb, detailed experimental protocols for their measurement, and a logical framework for their interrelation.

Core Thermodynamic Properties of HFC-245cb

The fundamental thermodynamic properties of HFC-245cb dictate its behavior under different physical conditions. These properties include vapor pressure, density (liquid and vapor), specific heat capacity, thermal conductivity, enthalpy, and entropy.

General Properties

Property	Value	Reference
Chemical Formula	<chem>C3H3F5</chem>	[1]
Molecular Weight	134.05 g/mol	[1]
Normal Boiling Point	255.11 ± 0.10 K	[2]
Critical Temperature	108.5 °C (381.65 K)	[3]
Critical Pressure	3148 ± 15 kPa	[2]
Critical Density	499 kg/m ³	[3]
Pitzer Acentric Factor	0.297	[2]

Vapor Pressure

The vapor pressure of a liquid is the pressure exerted by its vapor when the vapor and liquid phases are in dynamic equilibrium. It is a critical parameter for understanding phase transitions.

Table 1: Vapor Pressure of HFC-245cb[\[2\]](#)

Temperature (K)	Pressure (kPa)
248.15	74.2
253.15	98.5
258.15	128.9
263.15	166.3
268.15	211.7
273.15	266.1
278.15	330.5
283.15	405.9
288.15	493.3
293.15	593.7
298.15	708.1
303.15	837.5
308.15	982.9
313.15	1145.3
318.15	1325.7
323.15	1525.1
326.15	1664.3

Density

Density is the mass per unit volume of a substance and is highly dependent on temperature.

Table 2: Saturated Liquid Density of HFC-245cb[3]

Temperature (°C)	Average Liquid Density (g/cm³)
23.0	1.1849
34.4	1.1424
43.3	1.1093

Enthalpy of Vaporization

The enthalpy of vaporization is the amount of energy that must be added to a liquid substance to transform a quantity of that substance into a gas.

Table 3: Enthalpy of Vaporization of HFC-245cb

Temperature (K)	Enthalpy of Vaporization (kJ/mol)	Reference
248	23.0	[4]
268	22.9	[4]

Note: Data on specific heat capacity, thermal conductivity, and entropy for HFC-245cb are not readily available in comprehensive tabular format in the public domain. The experimental protocols to determine these properties are described below.

Experimental Protocols

The accurate measurement of thermodynamic properties is fundamental to their application. The following sections detail the methodologies for key experiments.

Vapor Pressure Measurement: Comparative Ebulliometry

A comparative ebulliometer is used for the precise measurement of vapor pressure as a function of temperature.[2]

Objective: To determine the vapor pressure of HFC-245cb at various temperatures.

Apparatus:

- A comparative ebulliometer with two interconnected boilers, one for the sample (HFC-245cb) and one for a reference substance with a well-known vapor pressure (e.g., water).
- High-precision temperature sensors (e.g., platinum resistance thermometers) for each boiler.
- A pressure control and measurement system connected to the ebulliometers.
- A heating system for each boiler.
- A condenser for each boiler to return the condensed vapor.

Procedure:

- Sample Preparation: The HFC-245cb sample is purified to remove any volatile impurities.
- Apparatus Setup: The sample is charged into one boiler and the reference substance into the other. The system is sealed and connected to the pressure control system.
- Equilibration: Both boilers are heated to their boiling points at a controlled pressure. The system is allowed to reach a steady state where the temperature in both boilers is stable.
- Data Acquisition: The temperature of the sample and the reference substance are recorded simultaneously at a given pressure.
- Varying Pressure: The pressure in the system is incrementally changed, and steps 3 and 4 are repeated to obtain a series of corresponding temperature and pressure data points.
- Data Analysis: The vapor pressure of the sample at each recorded temperature is determined by referencing the known vapor pressure of the reference substance at its measured boiling temperature.

Liquid Density Measurement: Pycnometry

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of a liquid.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Objective: To measure the liquid density of HFC-245cb at different temperatures.

Apparatus:

- A pycnometer with a ground-glass stopper containing a capillary tube.
- A high-precision analytical balance.
- A temperature-controlled water bath.
- A thermometer.

Procedure:

- Calibration: The pycnometer is thoroughly cleaned, dried, and its empty mass (m_0) is accurately weighed.
- Reference Liquid: The pycnometer is filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, ensuring the capillary in the stopper is also filled. Any excess liquid is carefully wiped off. The mass of the pycnometer filled with the reference liquid (m_1) is measured.
- Volume Calculation: The volume of the pycnometer (V) at that temperature is calculated using the known density of the reference liquid.
- Sample Measurement: The pycnometer is emptied, cleaned, and dried. It is then filled with the HFC-245cb sample at the same temperature, and its mass (m_2) is measured.
- Density Calculation: The density of the HFC-245cb sample is calculated using the formula: $\rho = (m_2 - m_0) / V$.
- Temperature Variation: Steps 4 and 5 are repeated at different temperatures by placing the filled pycnometer in the temperature-controlled water bath until it reaches thermal equilibrium.

Specific Heat Capacity Measurement: Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique in which the difference in the amount of heat required to increase the temperature of a sample and a reference is measured as a function of temperature.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Objective: To determine the specific heat capacity (Cp) of HFC-245cb as a function of temperature.

Apparatus:

- A Differential Scanning Calorimeter (DSC).
- Hermetically sealed sample pans (e.g., aluminum).
- A reference standard with a known specific heat capacity (e.g., sapphire).
- A high-precision microbalance.

Procedure:

- Baseline Measurement: An empty sample pan and an empty reference pan are placed in the DSC. The instrument is run through the desired temperature program to obtain a baseline heat flow signal.
- Reference Standard Measurement: A precisely weighed sapphire standard is placed in the sample pan. The same temperature program is run to measure the heat flow required to heat the standard.
- Sample Measurement: The sapphire standard is replaced with a precisely weighed sample of HFC-245cb in a hermetically sealed pan. The temperature program is run for a third time.
- Data Analysis: The specific heat capacity of the HFC-245cb sample is calculated at each temperature by comparing the heat flow to the sample with the heat flow to the sapphire standard and the baseline, using the known specific heat capacity of sapphire.

Thermal Conductivity Measurement: Transient Hot-Wire Method

The transient hot-wire method is a reliable technique for measuring the thermal conductivity of fluids.[\[3\]](#)[\[4\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Objective: To measure the thermal conductivity of HFC-245cb.

Apparatus:

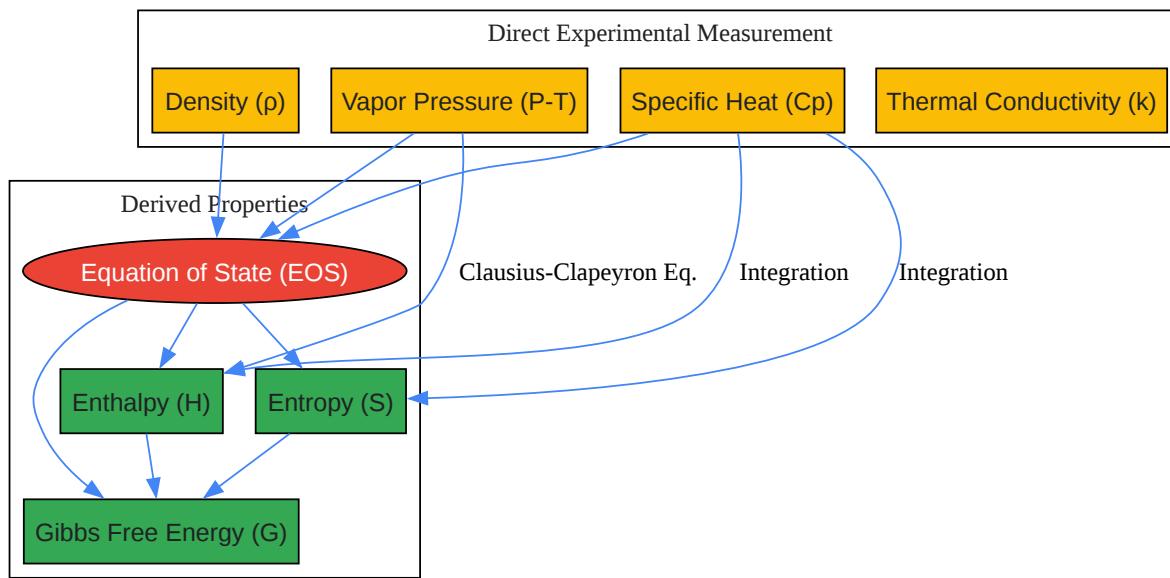
- A transient hot-wire apparatus consisting of a thin platinum wire suspended in a measurement cell.
- A power source to apply a voltage step to the wire.
- A resistance measurement system to monitor the temperature change of the wire.
- A pressure and temperature control system for the measurement cell.

Procedure:

- Cell Preparation: The measurement cell is filled with the HFC-245cb sample.
- Equilibration: The cell is brought to the desired temperature and pressure and allowed to reach thermal equilibrium.
- Heating Pulse: A step-wise voltage is applied to the platinum wire, causing it to heat up.
- Temperature Rise Measurement: The resistance of the wire is measured as a function of time. The temperature rise of the wire is then calculated from its known temperature-resistance relationship.
- Data Analysis: The thermal conductivity of the fluid is determined from the slope of the temperature rise versus the logarithm of time, based on the theory of transient heat conduction from a line source.

Logical Flow of Thermodynamic Property Determination

The determination of the thermodynamic properties of a substance follows a logical progression, where some properties are directly measured and others can be derived.



[Click to download full resolution via product page](#)

Figure 1: Logical workflow for determining thermodynamic properties.

This diagram illustrates that fundamental properties like vapor pressure, density, and specific heat are typically determined experimentally. From these, other crucial properties such as enthalpy and entropy can be derived using thermodynamic relationships like the Clausius-Clapeyron equation or by integration. A comprehensive equation of state (EOS) can also be developed by fitting experimental data, which then allows for the calculation of a wide range of thermodynamic properties.

Conclusion

This technical guide has provided a detailed overview of the key thermodynamic properties of HFC-245cb, including available quantitative data and comprehensive experimental protocols

for their measurement. The presented information is intended to serve as a valuable resource for researchers, scientists, and drug development professionals who require a thorough understanding of the physical behavior of this compound for their applications. The logical flow diagram further clarifies the interconnectedness of these properties and the pathways for their determination. While some experimental data for HFC-245cb is available, further research to populate a complete and verified dataset for all thermodynamic properties across a wide range of temperatures and pressures would be highly beneficial for the scientific community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,1,1,2,2-Pentafluoropropane | C3H3F5 | CID 15747 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. scribd.com [scribd.com]
- 3. Transient hot wire method - Wikipedia [en.wikipedia.org]
- 4. thermtest.com [thermtest.com]
- 5. fpharm.uniba.sk [fpharm.uniba.sk]
- 6. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 7. scientificlabs.co.uk [scientificlabs.co.uk]
- 8. fpharm.uniba.sk [fpharm.uniba.sk]
- 9. analyzing-testing.netzsch.com [analyzing-testing.netzsch.com]
- 10. mse.ucr.edu [mse.ucr.edu]
- 11. web.iitd.ac.in [web.iitd.ac.in]
- 12. inldigitallibrary.inl.gov [inldigitallibrary.inl.gov]
- 13. tainstruments.com [tainstruments.com]
- 14. fsr.ecm.uwa.edu.au [fsr.ecm.uwa.edu.au]
- 15. mjbias.com [mjbias.com]

- 16. Transient-Hot-Wire method method for determining thermal conductivity (THW) | tec-science [tec-science.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermodynamic Properties of HFC-245cb]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162932#thermodynamic-properties-of-hfc-245cb]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com